

Spectroscopic Profile of 4-Bromo-3-methylpyridine: A Technical Guide

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Compound of Interest

Compound Name: 4-Bromo-3-methylpyridine

CAS No.: 10168-00-0

Cat. No.: B157446

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the spectroscopic data for **4-Bromo-3-methylpyridine**, a key intermediate in various synthetic applications. Due to the limited availability of publicly accessible, comprehensive experimental spectra for this specific compound, this document presents a combination of predicted data based on established spectroscopic principles and data from closely related isomers. This guide is intended to serve as a valuable resource for the identification and characterization of **4-Bromo-3-methylpyridine** in a laboratory setting.

Spectroscopic Data Summary

The following tables summarize the predicted and expected spectroscopic data for **4-Bromo-3-methylpyridine**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Table 1: Predicted ^1H NMR Data for **4-Bromo-3-methylpyridine**

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
~8.3 - 8.5	d	1H	H-2
~8.2 - 8.4	d	1H	H-6
~7.2 - 7.4	dd	1H	H-5
~2.4 - 2.6	s	3H	-CH ₃

Table 2: Predicted ¹³C NMR Data for **4-Bromo-3-methylpyridine**

Chemical Shift (δ) ppm	Assignment
~150 - 152	C-2
~148 - 150	C-6
~138 - 140	C-3
~125 - 127	C-4
~123 - 125	C-5
~18 - 20	-CH ₃

Infrared (IR) Spectroscopy

Table 3: Expected IR Absorption Bands for **4-Bromo-3-methylpyridine**

Wavenumber (cm ⁻¹)	Intensity	Assignment
3100 - 3000	Medium	C-H stretch (aromatic)
2980 - 2850	Medium	C-H stretch (aliphatic)
1600 - 1550	Strong	C=N stretch (pyridine ring)
1470 - 1430	Strong	C=C stretch (pyridine ring)
1100 - 1000	Strong	C-Br stretch
850 - 750	Strong	C-H out-of-plane bend (aromatic)

Mass Spectrometry (MS)

Table 4: Expected Mass Spectrometry Data for **4-Bromo-3-methylpyridine**

m/z	Relative Abundance (%)	Assignment
171/173	~100/~98	[M] ⁺ (Molecular ion with ⁷⁹ Br/ ⁸¹ Br isotopes)
92	Variable	[M-Br] ⁺
156/158	Variable	[M-CH ₃] ⁺

Experimental Protocols

The following are generalized experimental protocols that would be suitable for obtaining the spectroscopic data for **4-Bromo-3-methylpyridine**, which is a liquid at room temperature.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: To acquire high-resolution ¹H and ¹³C NMR spectra of **4-Bromo-3-methylpyridine**.

Materials & Equipment:

- **4-Bromo-3-methylpyridine** sample

- Deuterated chloroform (CDCl_3) with 0.03% (v/v) tetramethylsilane (TMS)
- 5 mm NMR tubes
- NMR Spectrometer (e.g., 400 MHz or higher)

Procedure:

- Sample Preparation: Dissolve approximately 5-10 mg of **4-Bromo-3-methylpyridine** in about 0.6 mL of CDCl_3 containing TMS in a clean, dry NMR tube.
- Instrument Setup:
 - Insert the sample into the NMR spectrometer.
 - Lock the spectrometer on the deuterium signal of the CDCl_3 .
 - Shim the magnetic field to achieve optimal homogeneity.
 - Set the appropriate acquisition parameters for both ^1H and ^{13}C NMR. For ^1H NMR, typical parameters include a 30° pulse angle and a relaxation delay of 1-2 seconds. For ^{13}C NMR, a proton-decoupled sequence is typically used.
- Data Acquisition: Acquire the Free Induction Decay (FID) for both ^1H and ^{13}C nuclei.
- Data Processing:
 - Apply a Fourier transform to the FID to obtain the spectrum.
 - Phase the spectrum and reference it to the TMS signal at 0.00 ppm.
 - Integrate the peaks in the ^1H NMR spectrum.

Infrared (IR) Spectroscopy

Objective: To obtain the infrared spectrum of **4-Bromo-3-methylpyridine**.

Materials & Equipment:

- **4-Bromo-3-methylpyridine** sample
- Fourier Transform Infrared (FTIR) spectrometer with an Attenuated Total Reflectance (ATR) accessory or salt plates (NaCl or KBr).
- Isopropanol or other suitable solvent for cleaning.

Procedure (using ATR):

- Background Spectrum: Record a background spectrum of the clean, empty ATR crystal.
- Sample Application: Place a small drop of **4-Bromo-3-methylpyridine** directly onto the ATR crystal.
- Spectrum Acquisition: Acquire the IR spectrum over a typical range of 4000-400 cm^{-1} .^[1]
- Cleaning: Clean the ATR crystal thoroughly with a suitable solvent (e.g., isopropanol) and a soft tissue.

Procedure (using salt plates):

- Sample Preparation: Place a drop of **4-Bromo-3-methylpyridine** onto one salt plate and carefully place the second salt plate on top to create a thin liquid film.
- Spectrum Acquisition: Place the salt plate assembly in the sample holder of the FTIR spectrometer and acquire the spectrum.
- Cleaning: After analysis, disassemble the salt plates and clean them immediately with a dry solvent to prevent damage.

Mass Spectrometry (MS)

Objective: To determine the mass-to-charge ratio of the molecular ion and major fragment ions of **4-Bromo-3-methylpyridine**.

Materials & Equipment:

- **4-Bromo-3-methylpyridine** sample

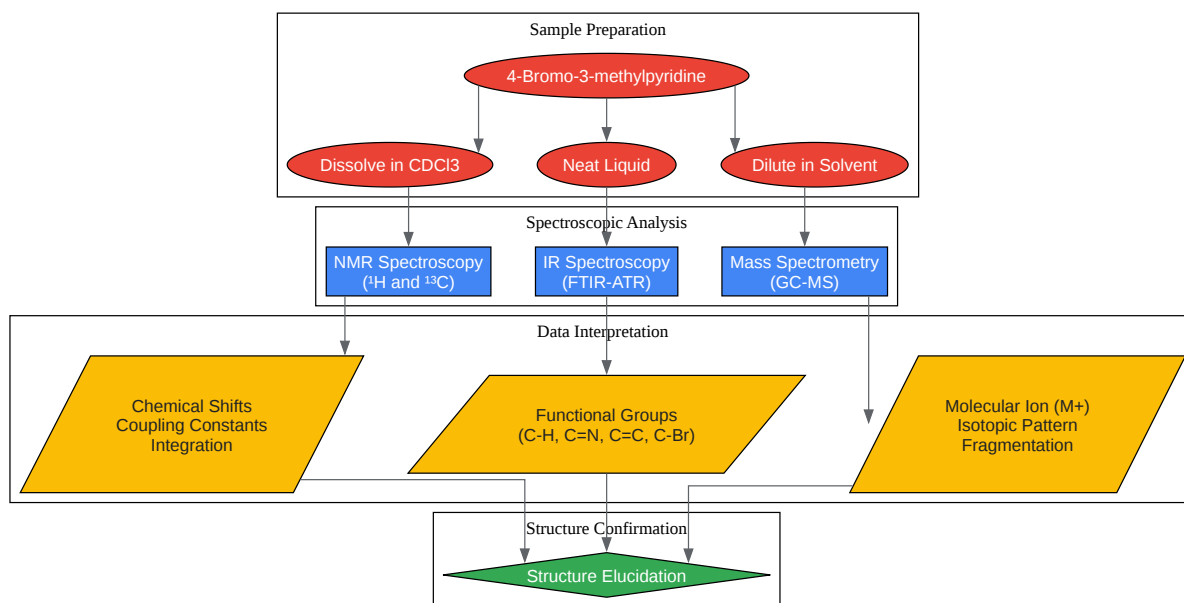
- Volatile solvent (e.g., methanol or acetonitrile)
- Mass spectrometer with an appropriate ionization source (e.g., Electron Ionization - EI or Electrospray Ionization - ESI).

Procedure (using EI with GC-MS):

- Sample Preparation: Prepare a dilute solution of **4-Bromo-3-methylpyridine** (e.g., 1 mg/mL) in a volatile solvent.
- GC-MS Analysis:
 - Inject a small volume (e.g., 1 μ L) of the sample solution into the Gas Chromatograph-Mass Spectrometer (GC-MS).
 - The compound will be separated on the GC column and then introduced into the mass spectrometer.
 - The molecules are ionized by an electron beam (typically 70 eV).
- Data Acquisition: The mass analyzer separates the resulting ions based on their mass-to-charge ratio, and a detector records their abundance.
- Data Analysis: Analyze the resulting mass spectrum to identify the molecular ion peak (characterized by the isotopic pattern of bromine) and major fragment ions. The presence of two peaks of nearly equal intensity separated by 2 m/z units for the molecular ion is characteristic of a monobrominated compound.^{[2][3]}

Visualization of Analytical Workflow

The following diagram illustrates a logical workflow for the spectroscopic analysis of **4-Bromo-3-methylpyridine**.



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Caption: A logical workflow for the spectroscopic analysis of **4-Bromo-3-methylpyridine**.

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